

Application Notes and Protocols for Measuring the Efficacy of Ea-230 Treatment

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Compound of Interest

Compound Name: Ea-230

Cat. No.: B1671030

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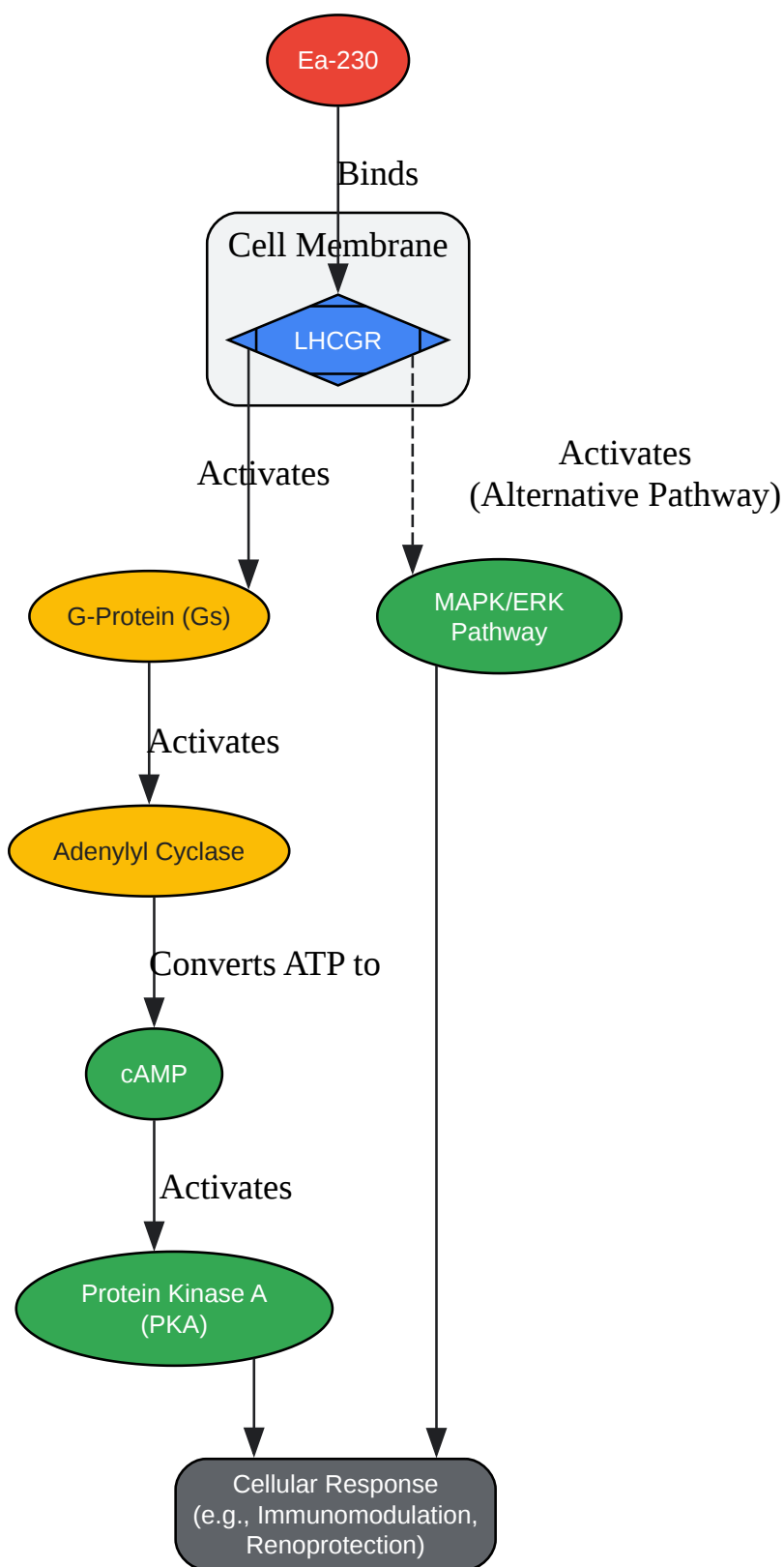
For Researchers, Scientists, and Drug Development Professionals

Introduction

Ea-230 is a synthetic, linear tetrapeptide (Alanine-Glutamine-Glycine-Valine) derived from the β -chain of the human chorionic gonadotropin (hCG) hormone.[1][2] Preclinical and clinical studies have indicated that **Ea-230** possesses promising immunomodulatory, renoprotective, and potentially neuroprotective properties.[1][2][3] These application notes provide detailed protocols for researchers to measure the efficacy of **Ea-230** treatment in these key therapeutic areas.

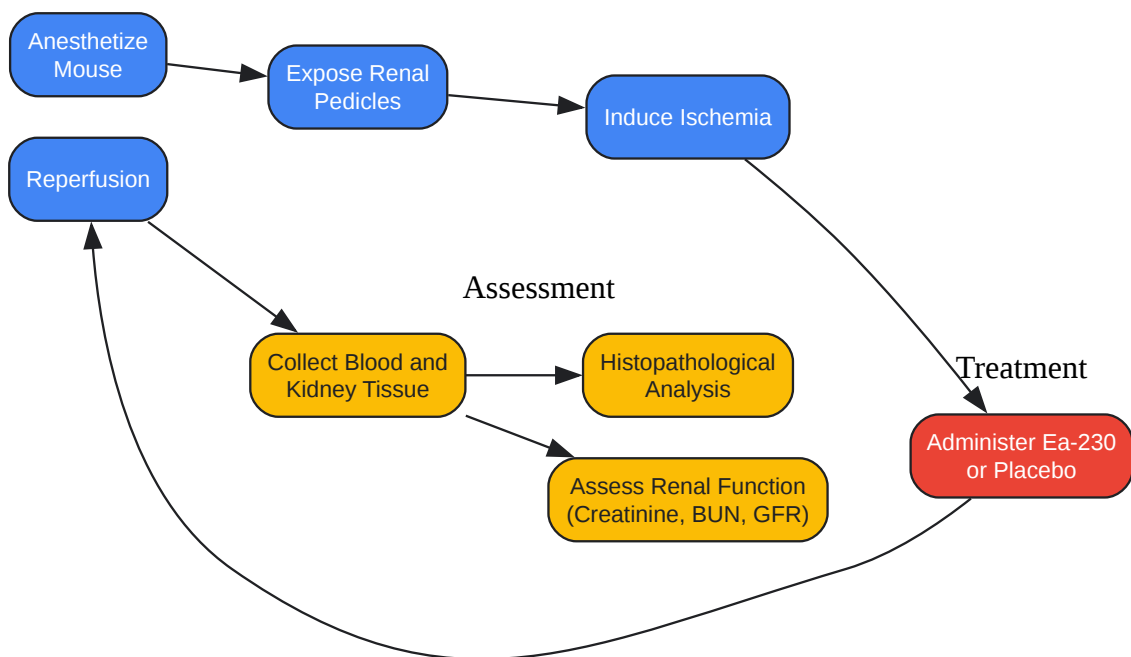
Proposed Mechanism of Action of Ea-230

Ea-230 is derived from hCG, a hormone that exerts its effects by binding to the luteinizing hormone/chorionic gonadotropin receptor (LHCGR). The LHCGR is a G-protein coupled receptor (GPCR) that, upon activation, initiates several downstream signaling cascades. The primary pathway involves the activation of the Gs alpha subunit, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP). Elevated cAMP levels then activate Protein Kinase A (PKA), which phosphorylates various downstream targets to elicit a cellular response. Additionally, hCG can activate other pathways, such as the MAPK/ERK pathway, which is involved in cell proliferation and survival. Given its origin, it is hypothesized that **Ea-230** may act through similar signaling pathways to modulate cellular functions.

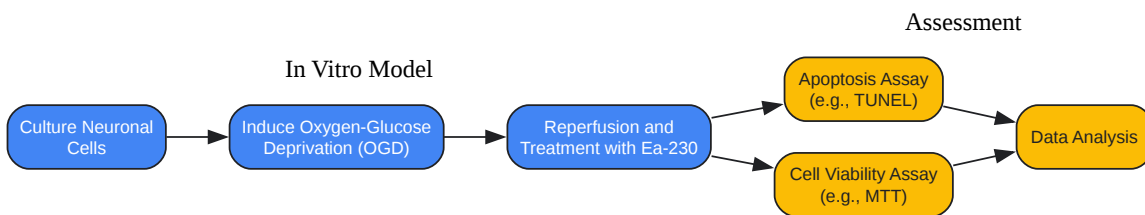




Animal Model



In Vitro Model



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References

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- 2. Immunomodulatory and Kidney-Protective Effects of the Human Chorionic Gonadotropin Derivate EA-230 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Safety and Efficacy of Human Chorionic Gonadotropin Hormone-Derivative EA-230 in Cardiac Surgery Patients: A Randomized Double-Blind Placebo-Controlled Study - PubMed [pubmed.ncbi.nlm.nih.gov]
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